

# Preparing Drobuline Hydrochloride Stock Solutions in DMSO: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Drobuline Hydrochloride*

Cat. No.: *B1662737*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation, storage, and handling of **Drobuline Hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results in research and drug development settings.

## Physicochemical Properties and Storage Recommendations

A thorough understanding of **Drobuline Hydrochloride**'s properties is essential for its effective use in experimental settings. The following table summarizes key physicochemical data and storage guidelines.

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>26</sub> ClNO
Molecular Weight	319.87 g/mol [1][2]
CAS Number	68162-52-7[1]
Appearance	White crystalline powder[1]
Solubility in DMSO	50 mg/mL (156.31 mM)[1][2]
Storage of Powder	-20°C for up to 3 years[2]
Storage of DMSO Stock	-80°C for up to 1 year[2]

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM Drobuline Hydrochloride Stock Solution in DMSO

This protocol details the steps for preparing a high-concentration stock solution of **Drobuline Hydrochloride**.

Materials:

- **Drobuline Hydrochloride** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves

#### Procedure:

- Pre-handling: Before opening, centrifuge the vial of **Drobuline Hydrochloride** powder to ensure all the powder is at the bottom.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Drobuline Hydrochloride** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 31.99 mg of the compound.
  - Calculation:  $0.1 \text{ mol/L} \times 319.87 \text{ g/mol} \times 0.001 \text{ L} = 0.03199 \text{ g} = 31.99 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed powder. For a 100 mM solution with 31.99 mg of powder, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming (not exceeding 40°C) or sonication can be used to aid dissolution.<sup>[2]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.<sup>[2]</sup>

## Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the high-concentration stock solution to a working concentration for use in cellular or biochemical assays.

#### Materials:

- 100 mM **Drobuline Hydrochloride** stock solution in DMSO
- Appropriate aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

#### Procedure:

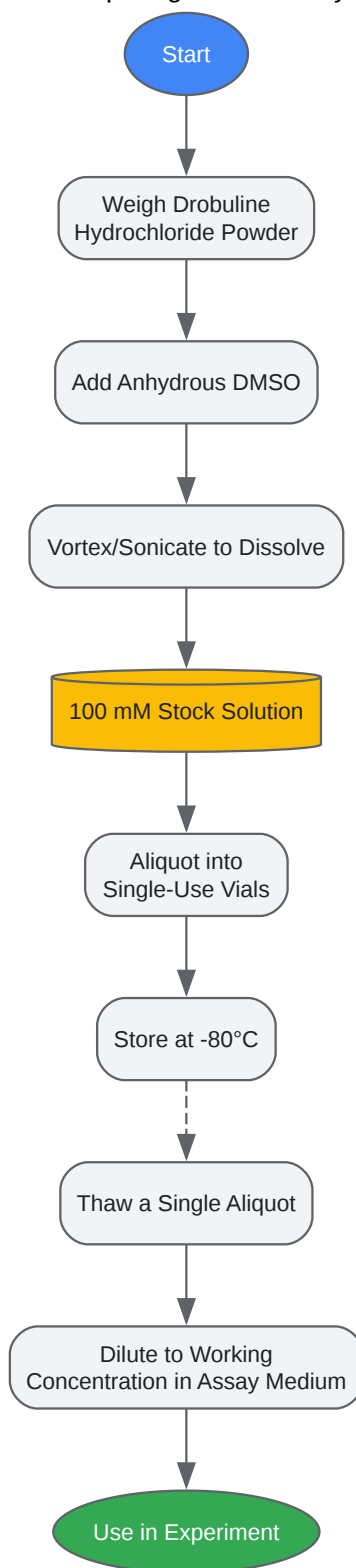
- Thawing: Thaw a single aliquot of the 100 mM **Drobuline Hydrochloride** stock solution at room temperature.
- Serial Dilution (if necessary): It is recommended to perform initial serial dilutions in DMSO before the final dilution into an aqueous medium to prevent precipitation.[\[3\]](#)
- Final Dilution: Add the desired volume of the DMSO stock solution (or a serially diluted intermediate) to the aqueous buffer or cell culture medium to achieve the final working concentration. Ensure the final concentration of DMSO in the experimental medium is low (typically  $\leq 0.1\%$  to  $\leq 0.5\%$ ) to avoid solvent-induced toxicity.
- Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the aqueous medium without the compound.
- Immediate Use: Use the prepared working solution immediately, as the stability of **Drobuline Hydrochloride** in aqueous solutions may be limited.

## Safety Precautions

- Always handle **Drobuline Hydrochloride** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- DMSO can facilitate the absorption of other chemicals through the skin.[\[4\]](#) Exercise caution and avoid direct contact.
- Consult the Safety Data Sheets (SDS) for both **Drobuline Hydrochloride** and DMSO before handling.

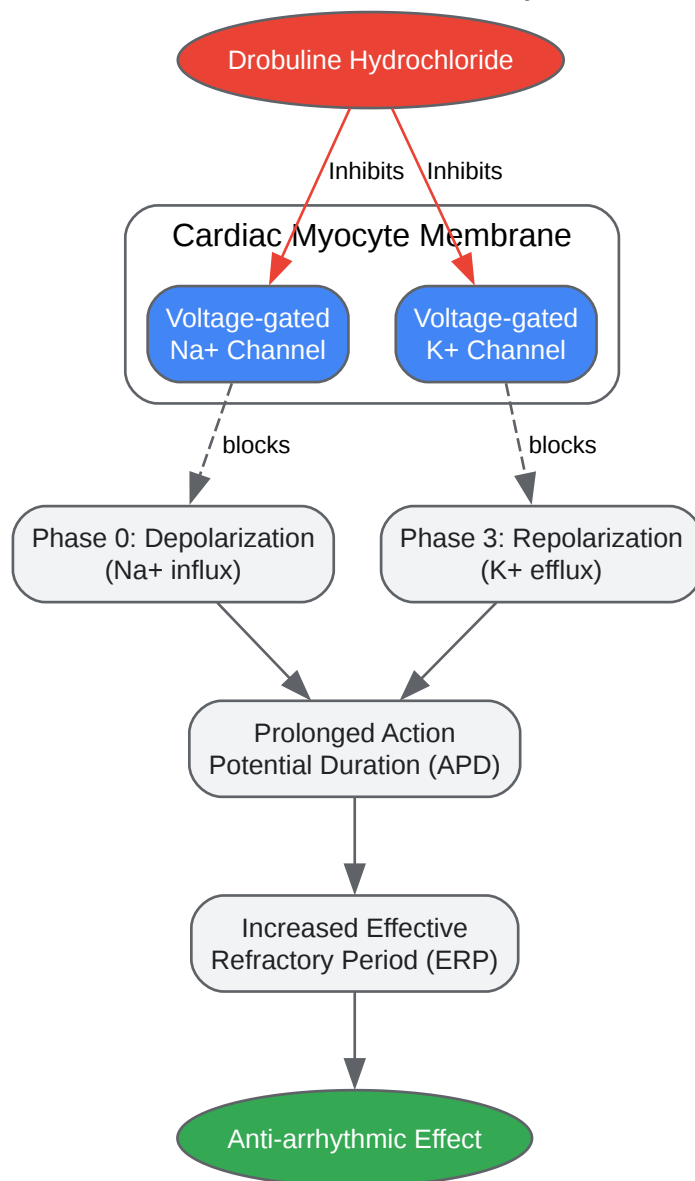
## Visualizations

## Experimental Workflow: Preparing Drobuline Hydrochloride Solutions

[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Drobuline Hydrochloride** solutions.

## Mechanism of Action of Drobuline Hydrochloride



[Click to download full resolution via product page](#)

Caption: **Drobuline Hydrochloride's** effect on cardiac action potential.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Drobuline hydrochloride (68162-52-7) for sale [vulcanchem.com]
- 2. Dimethyl Sulfoxide (DMSO) MSDS - 20-139 - Merck [merckmillipore.com]
- 3. depts.washington.edu [depts.washington.edu]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Preparing Drobuline Hydrochloride Stock Solutions in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662737#preparing-drobuline-hydrochloride-stock-solutions-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)